

Application Notes and Protocols: Tricosane as a Thickening Agent in Cosmetic Formulations

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Compound of Interest

Compound Name: *Tricosane*

Cat. No.: *B166399*

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Introduction

Tricosane, a saturated hydrocarbon with the chemical formula $C_{23}H_{48}$, is a waxy, solid substance at room temperature.^[1] Its inherent properties, including a melting point of approximately 47-48°C and insolubility in water, make it a candidate for use as a thickening or structuring agent in various cosmetic formulations.^[1] In emulsions, **tricosane** can contribute to the viscosity and stability of the final product by forming a crystalline network within the oil phase. These application notes provide detailed information and protocols for utilizing **tricosane** as a thickening agent in cosmetic creams and lotions.

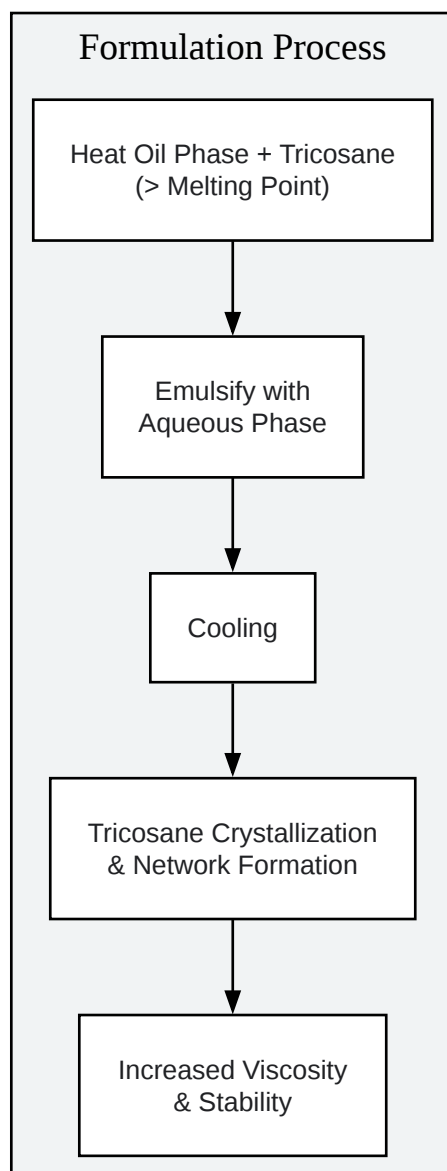
Physicochemical Properties of Tricosane

A comprehensive understanding of **tricosane**'s properties is essential for its effective incorporation into cosmetic formulations.

Property	Value	Reference
Chemical Formula	C ₂₃ H ₄₈	[1]
Molecular Weight	324.63 g/mol	[2]
Appearance	White, waxy solid	[1]
Melting Point	46-48 °C	
Boiling Point	380 °C	[1]
Solubility	Insoluble in water; Soluble in non-polar organic solvents.	[1]
Purity (typical)	>99%	[2]

Mechanism of Action as a Thickening Agent

The thickening effect of **tricosane** in cosmetic emulsions is primarily a physical mechanism. When incorporated into the oil phase of an emulsion at a temperature above its melting point, **tricosane** is in a liquid state. As the emulsion cools, the **tricosane** crystallizes, forming a network of fine, interlocking solid structures. This crystalline matrix entraps the oil and dispersed water droplets, thereby increasing the viscosity and imparting a thicker, creamier texture to the formulation. The efficiency of this thickening effect is dependent on the concentration of **tricosane**, the cooling rate, and the composition of the oil phase.



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Caption: Mechanism of **tricosane**-induced thickening in emulsions.

Application and Formulation Protocols

General Formulation Guidelines

Tricosane is best suited for oil-in-water (O/W) and water-in-oil (W/O) emulsions where an increase in viscosity and a creamy texture are desired. It can be used in a variety of products, including:

- Moisturizing creams and lotions
- Body butters
- Sunscreens
- Foundations

The typical use level for **tricosane** as a thickening agent can range from 1% to 10% (w/w) of the total formulation, depending on the desired viscosity. It is often used in combination with other thickening agents, such as fatty alcohols (e.g., cetyl or stearyl alcohol) and waxes (e.g., beeswax), to achieve the desired sensory profile and stability.

Experimental Protocol: Preparation of an Oil-in-Water (O/W) Cream with Tricosane

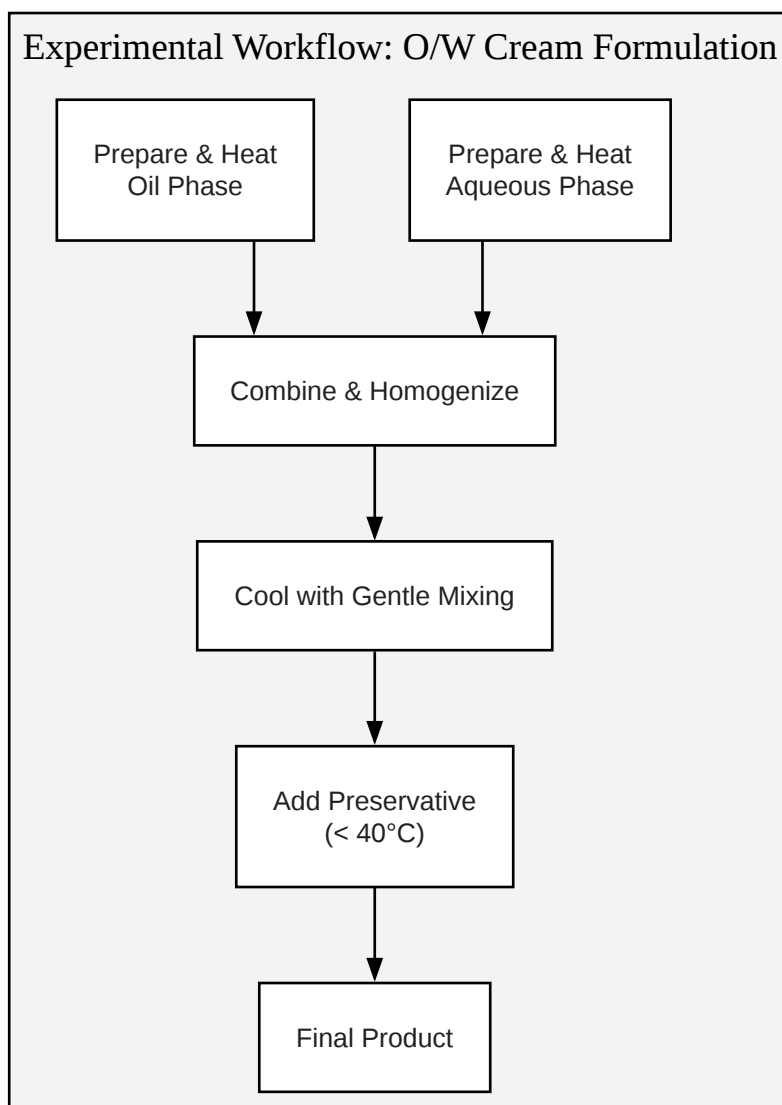
This protocol outlines the preparation of a basic O/W cream to evaluate the thickening properties of **tricosane**.

Materials:

- Oil Phase:
 - **Tricosane** (1-10%)
 - Emollient oil (e.g., Caprylic/Capric Triglyceride) (15-20%)
 - Emulsifier (e.g., Cetearyl Alcohol & Ceteareth-20) (3-5%)
 - Fatty alcohol (e.g., Cetyl Alcohol) (2-4%)
- Aqueous Phase:
 - Deionized Water (q.s. to 100%)
 - Humectant (e.g., Glycerin) (3-5%)
- Preservative: (e.g., Phenoxyethanol) (as required)

Procedure:

- Preparation of Phases:
 - In a heat-resistant beaker, combine all components of the oil phase.
 - In a separate heat-resistant beaker, combine all components of the aqueous phase.
- Heating:
 - Heat both phases separately to 75-80°C. Stir the oil phase until all solid components, including the **tricosane**, have completely melted and the phase is uniform.
- Emulsification:
 - Slowly add the aqueous phase to the oil phase with continuous high-shear mixing (e.g., using a homogenizer).
 - Continue mixing for 5-10 minutes to form a fine emulsion.
- Cooling:
 - Begin cooling the emulsion while stirring gently with a paddle mixer.
- Addition of Preservative:
 - When the temperature of the emulsion is below 40°C, add the preservative and mix until uniform.
- Final Adjustment:
 - Continue gentle stirring until the cream has cooled to room temperature.
 - Adjust the pH if necessary.



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Caption: Workflow for preparing an O/W cream with **tricosane**.

Data Presentation: Viscosity Analysis

The thickening effect of **tricosane** is directly proportional to its concentration. The following table presents hypothetical but representative data on the dynamic viscosity of a water-based nano-emulsion of **tricosane** at different concentrations and temperatures.

Tricosane Concentration (wt%)	Temperature (°C)	Dynamic Viscosity (mPa·s)
1	25	1.8
1	40	1.2
1	50	1.5
5	25	3.5
5	40	2.5
5	50	3.0
10	25	8.0
10	40	6.5
10	50	7.5

Note: This data is adapted from an experimental investigation on a nano-emulsion and serves as an illustration of the general trend.[3] Actual viscosity values in a cosmetic cream will vary based on the complete formulation.

Experimental Protocols: Quality Control and Stability Testing

Viscosity Measurement

Objective: To quantify the thickening effect of **tricosane**.

Apparatus: Rotational viscometer (e.g., Brookfield type) or a rheometer.

Procedure:

- Allow the cream sample to equilibrate to a controlled temperature (e.g., 25°C).
- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.

- Immerse the spindle into the cream, ensuring it is submerged to the indicated level and free of air bubbles.
- Allow the spindle to rotate for a set period (e.g., 60 seconds) to obtain a stable reading.
- Record the viscosity in centipoise (cP) or milliPascal-seconds (mPa·s).
- Repeat the measurement three times and calculate the average.

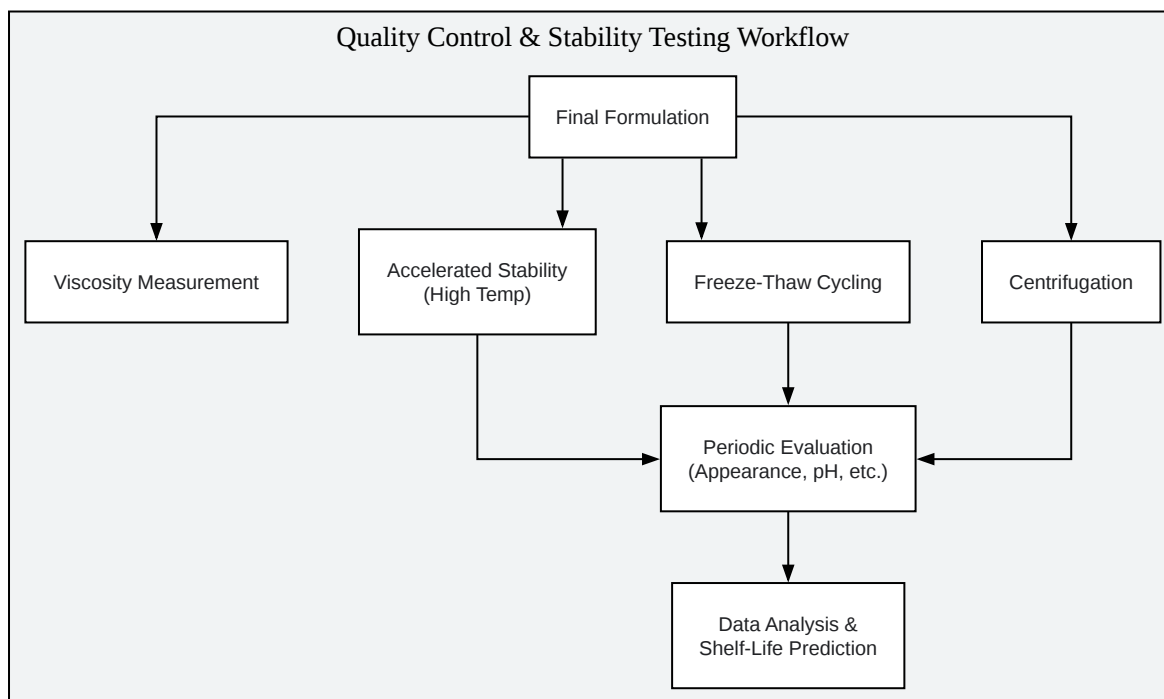
Stability Testing

Objective: To assess the physical stability of the formulation over time and under various stress conditions.

Protocols:

- Accelerated Stability Testing:
 - Store samples of the cream at elevated temperatures (e.g., 40°C and 50°C) for a period of 1 to 3 months.
 - At regular intervals (e.g., 2, 4, 8, and 12 weeks), evaluate the samples for changes in appearance, color, odor, pH, and viscosity.
 - Observe for any signs of phase separation, such as creaming or coalescence.
- Freeze-Thaw Cycle Testing:
 - Subject the cream to alternating temperature cycles (e.g., 24 hours at -10°C followed by 24 hours at 25°C).
 - Repeat this cycle 3-5 times.
 - After the final cycle, visually inspect the sample for phase separation or changes in texture.
- Centrifugation Test:
 - Place a sample of the cream in a centrifuge tube.

- Centrifuge at a specified speed (e.g., 3000 rpm) for a set duration (e.g., 30 minutes).
- Examine the sample for any signs of separation.



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Caption: Workflow for quality control and stability testing.

Safety and Regulatory Information

Tricosane is generally considered to be a non-toxic and non-irritating material for cosmetic use.[4] A safety data sheet for n-**Tricosane** indicates that it is not classified as a hazardous substance.[4] As with all cosmetic ingredients, it is the responsibility of the formulator to ensure the final product complies with the regulatory requirements of the target market.

Conclusion

Tricosane can be an effective thickening agent in cosmetic formulations, contributing to increased viscosity and a desirable creamy texture. Its performance is concentration-dependent, and it functions through the formation of a crystalline network within the oil phase of an emulsion. The provided protocols for formulation, viscosity measurement, and stability testing offer a framework for researchers and formulators to effectively evaluate and utilize **tricosane** in the development of new cosmetic products. Careful optimization of the formulation and processing parameters is crucial to achieving a stable and aesthetically pleasing final product.

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